

pyromellitic dianhydride CAS number and molecular structure

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Compound of Interest

Compound Name: Pyromellitic dianhydride

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An In-depth Technical Guide to Pyromellitic Dianhydride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **pyromellitic dianhydride** (PMDA), a pivotal chemical intermediate in the synthesis of high-performance polymers and other advanced materials. This document details its chemical identity, physical properties, synthesis, and key applications, with a focus on its role in polymer chemistry.

Chemical Identity and Molecular Structure

Pyromellitic dianhydride, systematically known as 1H,3H-Benzo[1,2-c:4,5-c']difuran-1,3,5,7-tetrone, is an organic compound that is the double carboxylic acid anhydride of pyromellitic acid.[1][2][3] It is a highly reactive dianhydride due to the presence of two five-membered anhydride rings fused to a central benzene ring at the 1,2- and 4,5-positions.[4][5] This planar and symmetrical structure is fundamental to the exceptional thermal stability and mechanical strength of the polymers derived from it.[5]

- CAS Number: 89-32-7[2][3][6]
- Molecular Formula: C₁₀H₂O₆[1][2][3][6]

- Synonyms: PMDA, Benzene-1,2,4,5-tetracarboxylic dianhydride, Pyromellitic acid dianhydride[2]

The molecular structure of **pyromellitic dianhydride** is depicted below:


 Molecular Structure of Pyromellitic Dianhydride

Figure 1. Molecular Structure of **Pyromellitic Dianhydride**.

Physicochemical Properties

PMDA is typically a white to light yellow crystalline powder.[4][7] It is hygroscopic and will hydrolyze to pyromellitic acid upon exposure to moisture.[1][4][8] Its key quantitative properties are summarized in the table below.

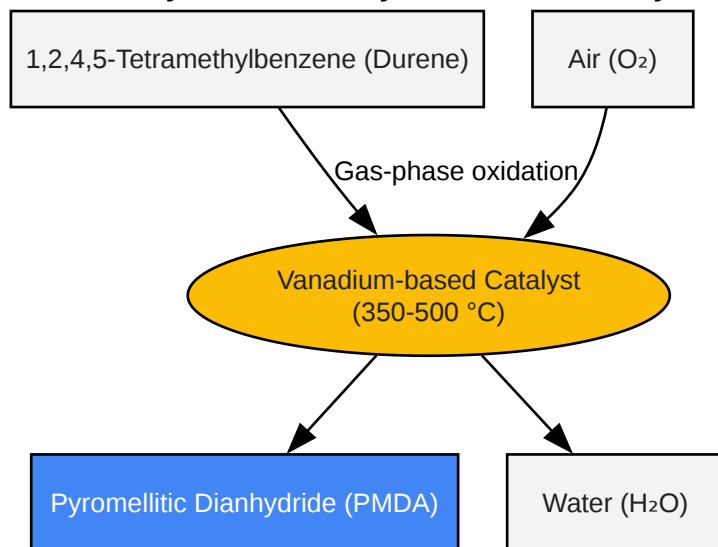
Property	Value	References
Molecular Weight	218.12 g/mol	[3][4]
Melting Point	283–288 °C	[4][7][8]
Boiling Point	397–400 °C (at reduced pressure)	[4][8]
Flash Point	380 °C (closed cup)	
Density	1.680 g/cm ³	[8]
Solubility	Soluble in DMSO, DMF, acetone; Insoluble in ether, chloroform, benzene	[4][8]

Synthesis and Production

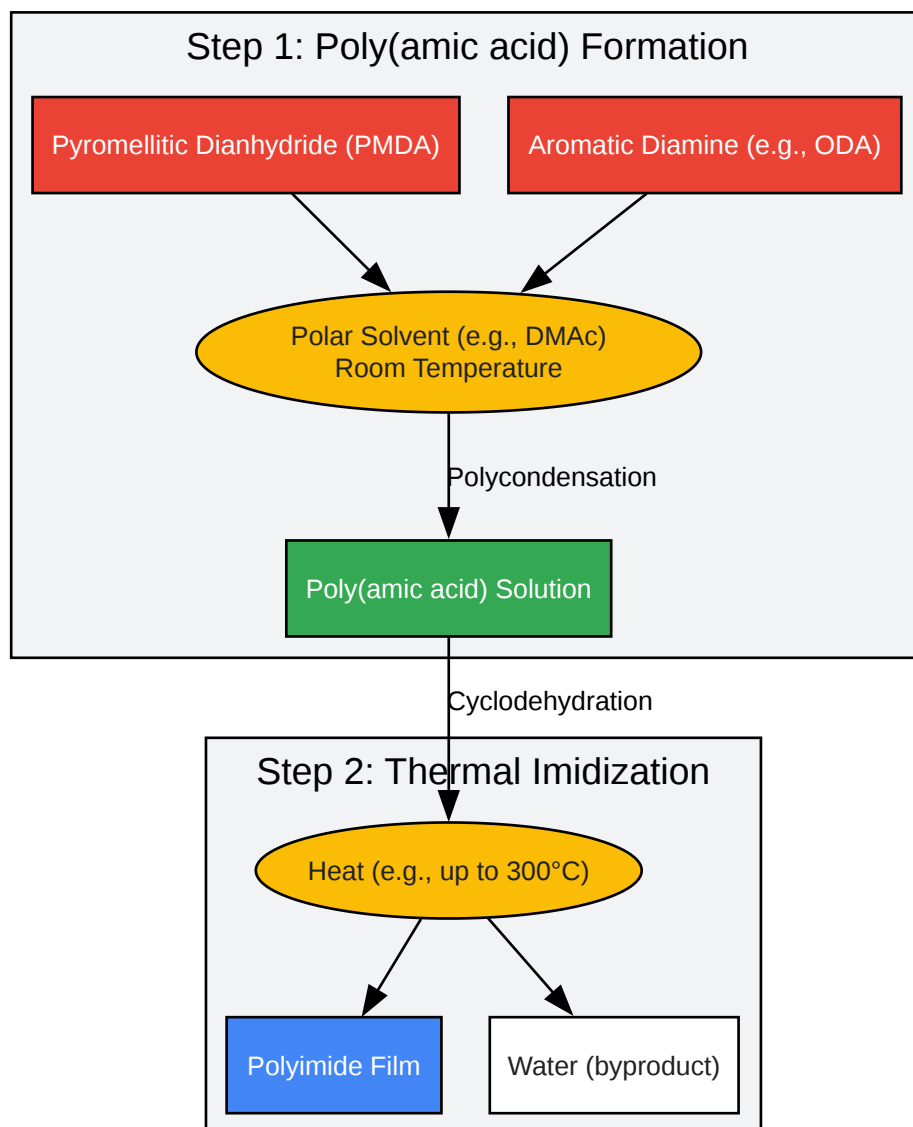
Industrially, **pyromellitic dianhydride** is primarily produced through the gas-phase catalytic oxidation of 1,2,4,5-tetramethylbenzene (durene).[1][4] In a laboratory setting, it can be synthesized by the dehydration of pyromellitic acid, often using acetic anhydride.[1][9]

A generalized workflow for the industrial production of PMDA is illustrated below.

Industrial Synthesis of Pyromellitic Dianhydride



Two-Step Polyimide Synthesis Pathway



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References

- 1. Pyromellitic dianhydride - Wikipedia [en.wikipedia.org]
- 2. Pyromellitic dianhydride | C₁₀H₂O₆ | CID 6966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Pyromellitic dianhydride [webbook.nist.gov]
- 4. grokipedia.com [grokipedia.com]
- 5. What is the structure of pyromellitic acid dihydrate? - Knowledge [zbaqchem.com]
- 6. CAS 89-32-7: Pyromellitic dianhydride | CymitQuimica [cymitquimica.com]
- 7. Pyromellitic Dianhydride: Applications in Wastewater Treatment and its Preparation Method_Chemicalbook [chemicalbook.com]
- 8. dakenchem.com [dakenchem.com]
- 9. arkat-usa.org [arkat-usa.org]
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